

Scalable synthesis methods for CAS 16231-77-9 intermediates

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Compound of Interest

Compound Name: 2-chloro-N-(2-cyanoethyl)-N-phenylacetamide

CAS No.: 16231-77-9

Cat. No.: B3379505

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Topic: Scalable Synthesis Methods for CAS 16231-77-9 Intermediates Content Type: Detailed Application Note and Protocol Audience: Process Chemists, Agrochemical Researchers, and Drug Development Professionals

Core Directive & Executive Summary

Subject Identity: CAS 16231-77-9 corresponds to **2-Chloro-N-(2-cyanoethyl)-N-phenylacetamide**.^[1]

- Synonyms: N-(2-Cyanoethyl)-N-phenylchloroacetamide; N-(Chloroacetyl)-N-(2-cyanoethyl)aniline.
- Molecular Formula: C₁₁H₁₁ClN₂O
- Molecular Weight: 222.67 g/mol

Application Context: This molecule is a critical bifunctional building block used in the synthesis of nitrogen-containing heterocycles (e.g., quinoxalines, benzodiazepines) and is a structural

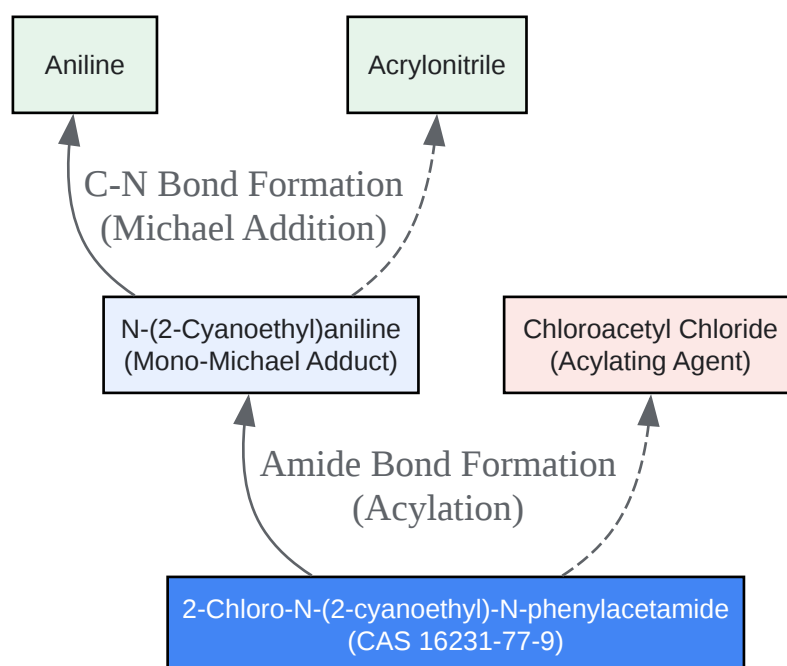
motif found in various chloroacetanilide herbicides and pharmaceutical intermediates. Its value lies in the orthogonal reactivity of its functional groups: the electrophilic chloroacetyl moiety, the nucleophilic aromatic ring, and the cyano group which serves as a latent amine or carboxylic acid.

Scalability Challenge: The synthesis involves two primary steps: the Michael addition of aniline to acrylonitrile and subsequent N-acylation. The primary process challenges are:

- **Selectivity in Step 1:** Preventing the formation of the N,N-bis(2-cyanoethyl)aniline byproduct (double alkylation).
- **Exotherm Control in Step 2:** Managing the violent heat release during chloroacetylation.
- **Impurity Profile:** Minimizing hydrolysis of the chloroacetyl group and polymerization of acrylonitrile.

Retrosynthetic Analysis & Strategy

The scalable route relies on a linear two-step synthesis. The "Expert Insight" here is the selection of the catalyst for Step 1 to maximize mono-alkylation, a common bottleneck in aniline alkylations.



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Caption: Retrosynthetic breakdown of CAS 16231-77-9 revealing the critical mono-cyanoethylation step.

Detailed Experimental Protocols

Step 1: Selective Synthesis of N-(2-Cyanoethyl)aniline

Objective: Mono-alkylation of aniline with acrylonitrile.

The "Expert" Choice: While thermal uncatalyzed reactions are possible, they often require high temperatures that promote polymerization. Acidic clays or acetic acid are common, but Copper(II) Acetate has been identified as a superior catalyst for favoring the mono-adduct over the bis-adduct (Heininger's method).

Reagents:

- Aniline (1.0 eq)[\[2\]](#)
- Acrylonitrile (1.2 eq) – Excess drives kinetics but must be reclaimed.
- Copper(II) Acetate Monohydrate (0.02 eq) – Catalyst.
- Water (solvent/medium) or Glacial Acetic Acid (alternative solvent).

Protocol:

- Setup: Equip a glass-lined reactor (or round-bottom flask) with a reflux condenser, mechanical stirrer, and internal temperature probe.
- Charging: Charge Aniline and Copper(II) Acetate. Heat to 80°C to dissolve the catalyst.
- Addition: Add Acrylonitrile dropwise over 2 hours. Critical: Maintain temperature between 85–95°C. A rapid addition can cause a runaway exotherm due to polymerization risks.
- Reaction: Reflux the mixture (approx. 95-105°C) for 6–8 hours. Monitor by TLC (30% EtOAc/Hexane) or GC. Look for the disappearance of aniline and the emergence of the mono-product (

min) vs. bis-product (

min).

- Workup:
 - Cool to room temperature.
 - Extract with Dichloromethane (DCM) or Toluene.
 - Wash organic layer with 10% NaHCO_3 to remove copper salts/acid traces.
 - Dry over Na_2SO_4 and concentrate.^[3]
- Purification (Scalable): Fractional vacuum distillation is required to separate unreacted aniline (lower boiling) from the product.
 - Target Fraction: Collect at $\sim 150\text{--}155^\circ\text{C}$ / 10 mmHg (approximate, verify with vacuum chart).
 - Yield: Expect 70–80%.^[4]

Step 2: N-Chloroacetylation to CAS 16231-77-9

Objective: Acylation of the secondary amine while preserving the cyano group.

Process Safety Note: Chloroacetyl chloride is a potent lachrymator and corrosive. The reaction generates HCl gas or HCl salts. On a large scale, a biphasic Schotten-Baumann condition is safer and manages the exotherm better than anhydrous reflux.

Reagents:

- N-(2-Cyanoethyl)aniline (1.0 eq) (from Step 1)
- Chloroacetyl Chloride (1.1 eq)
- Base: Potassium Carbonate (K_2CO_3) (1.2 eq) or Sodium Hydroxide (10% aq).
- Solvent: Toluene (preferred for scale) or DCM.

Protocol:

- Setup: Reactor with overhead stirring, dropping funnel, and a cooling jacket/ice bath. Nitrogen blanket.
- Charging: Dissolve N-(2-Cyanoethyl)aniline in Toluene (5-10 volumes). Add K_2CO_3 solid (or aqueous solution if using biphasic method).
- Cooling: Cool the mixture to 0–5°C.
- Addition: Add Chloroacetyl Chloride dropwise.
 - Rate Control: Do not allow internal temperature to exceed 15°C. The reaction is highly exothermic.
- Reaction: Allow to warm to room temperature (20–25°C) and stir for 2–3 hours.
- Quench: Slowly add cold water to the reaction mixture to hydrolyze excess acid chloride.
- Isolation:
 - Separate the organic layer.[\[3\]](#)
 - Wash with 1N HCl (to remove unreacted amine).
 - Wash with Brine.
 - Concentrate the Toluene layer.
- Crystallization: The crude oil often solidifies upon standing or triturating with cold Ethanol or Hexane/EtOAc mix.
 - Recrystallization Solvent: Ethanol/Water (9:1) or Isopropanol.
 - Melting Point: Target 67–69°C.

Process Validation & Analysis

Self-Validating System: The purity of the intermediate in Step 1 dictates the success of Step 2. If significant bis-cyanoethyl aniline is present, it will not react with chloroacetyl chloride (tertiary amine) and will remain as a difficult-to-remove impurity in the final product.

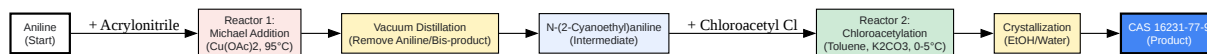
Analytical Parameters (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase: A: 0.1% H₃PO₄ in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV @ 254 nm (Phenyl absorption).
- Key Markers:
 - Aniline (Early eluter).
 - Mono-cyanoethyl aniline (Intermediate).
 - Target CAS 16231-77-9 (Late eluter).
 - Bis-cyanoethyl aniline (Late eluter, non-responsive to acylation).

Data Summary Table:

Parameter	Step 1: Michael Addition	Step 2: Acylation
Key Reagent	Acrylonitrile	Chloroacetyl Chloride
Limiting Factor	Bis-alkylation (Selectivity)	Exotherm (Safety)
Catalyst/Base	Cu(OAc) ₂ or Acetic Acid	K ₂ CO ₃ or NaOH
Temp Range	85–105°C (Reflux)	0–25°C (Cooling req.)
Typical Yield	70–80%	85–95%
Appearance	Yellowish Oil	White/Off-white Solid

Workflow Visualization



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Caption: Process flow diagram illustrating the critical purification step (distillation) between the two reactors.

References

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